

Technical Guide: Solubility Profiling & Process Optimization of N-Benzylanthranilic Acid

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Compound of Interest

Compound Name: *N-Benzylanthranilic acid*

CAS No.: 6622-55-5

Cat. No.: B141590

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Executive Summary & Compound Profile

N-Benzylanthranilic acid (NBAA) is a critical intermediate in the synthesis of acridine-based pharmaceuticals and CNS depressants. Its solubility behavior is governed by the interplay between its hydrophilic carboxylic acid moiety and the hydrophobic N-benzyl/phenyl domains.

Effective process development—specifically crystallization and extraction—requires precise control over its saturation limits. This guide outlines the predicted solubility profile, the thermodynamic modeling equations, and a self-validating experimental protocol to determine exact solubility curves.

Physicochemical Identity

Property	Data	Relevance
Chemical Name	2-(Benzylamino)benzoic acid	Core Scaffold
CAS Number	6622-55-5	Identity Verification
Molecular Weight	227.26 g/mol	Stoichiometric Calculations
Melting Point	177–179 °C	Solid-State Stability limit
Predicted pKa	~3.89 (Carboxylic Acid)	pH-Dependent Solubility Switch
Appearance	White to light yellow crystalline powder	Purity Indicator (Color indicates oxidation)

Predicted Solubility Profile & Solvent Selection

Based on the Hansen Solubility Parameters (HSP) and functional group analysis (hydrophobic benzyl ring vs. ionizable carboxyl group), the following solubility trends are established for process design.

Table 1: Qualitative Solubility Matrix (25 °C)

Solvent Class	Representative Solvent	Predicted Solubility	Mechanistic Rationale
Polar Protic	Methanol, Ethanol	Moderate - High	Hydrogen bonding with carboxyl/amine groups.
Polar Aprotic	DMSO, DMF, NMP	Very High	Strong dipole interactions; disrupts crystal lattice energy effectively.
Chlorinated	Dichloromethane (DCM)	Moderate	Good solvation of the hydrophobic benzyl/phenyl rings.
Non-Polar	Hexane, Toluene	Low	Lack of H-bonding capability to overcome lattice energy.
Aqueous (Acidic)	0.1 M HCl	Very Low	Molecule remains protonated (neutral); hydrophobic effect dominates.
Aqueous (Basic)	0.1 M NaOH	High	Deprotonation to carboxylate salt () drives aqueous solubility.

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Critical Insight: NBAA exhibits a "pH-Switchable" solubility. In acidic media (pH < 3), it precipitates. In basic media (pH > 6), it dissolves. This is the primary mechanism for purification from non-acidic impurities.

Experimental Methodology: Determination of Solubility Curves

To generate the precise mole-fraction (

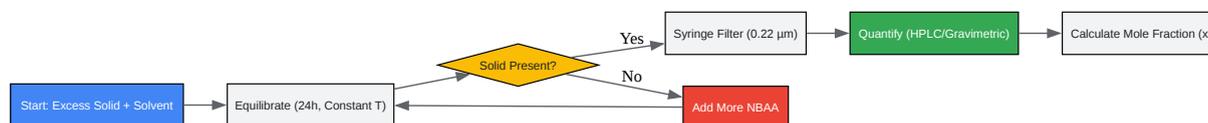
) data required for crystallization design, follow this Isothermal Saturation Method. This protocol minimizes error from supersaturation or temperature fluctuations.

The Self-Validating Protocol (Standard Operating Procedure)

- Preparation: Add excess **N-Benzylanthranilic acid** solid to 50 mL of the target solvent in a jacketed equilibrium cell.
- Temperature Control: Set the water bath to the starting temperature (e.g., 283.15 K) with a stability of ± 0.05 K.
- Equilibration: Stir continuously (magnetic stirrer, 400 rpm) for 24 hours.
 - Validation Check: Stop stirring and allow solids to settle for 2 hours. If no solid is visible, the solution is undersaturated—add more solid and repeat.
- Sampling: Withdraw 2 mL of supernatant using a pre-heated syringe equipped with a 0.22 μm PTFE filter.
- Quantification:
 - Gravimetric: Evaporate solvent in a tared dish at vacuum/60°C until constant weight.
 - HPLC (Preferred): Dilute aliquot with mobile phase (Acetonitrile:Water) and analyze peak area against a calibration curve.
- Iteration: Repeat for temperatures 288.15 K to 323.15 K in 5 K intervals.

Workflow Visualization

The following diagram illustrates the critical path for solubility determination, ensuring data integrity.



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Figure 1: Isothermal Saturation Workflow. Ensuring solid presence at equilibrium is the critical self-validating step.

Thermodynamic Modeling & Analysis

Once experimental data is collected, it must be modeled to determine the Enthalpy of Dissolution (

) and Entropy of Dissolution (

). These parameters dictate the cooling profile for crystallization.

The Modified Apelblat Equation

This empirical model is the industry standard for correlating solubility with temperature in organic solvents.

- : Mole fraction solubility.
- : Absolute temperature (Kelvin).
- : Empirical constants determined by regression analysis.

The Van't Hoff Equation

Used to extract thermodynamic properties. Plot

vs

. The slope corresponds to the enthalpy change.

- Interpretation:

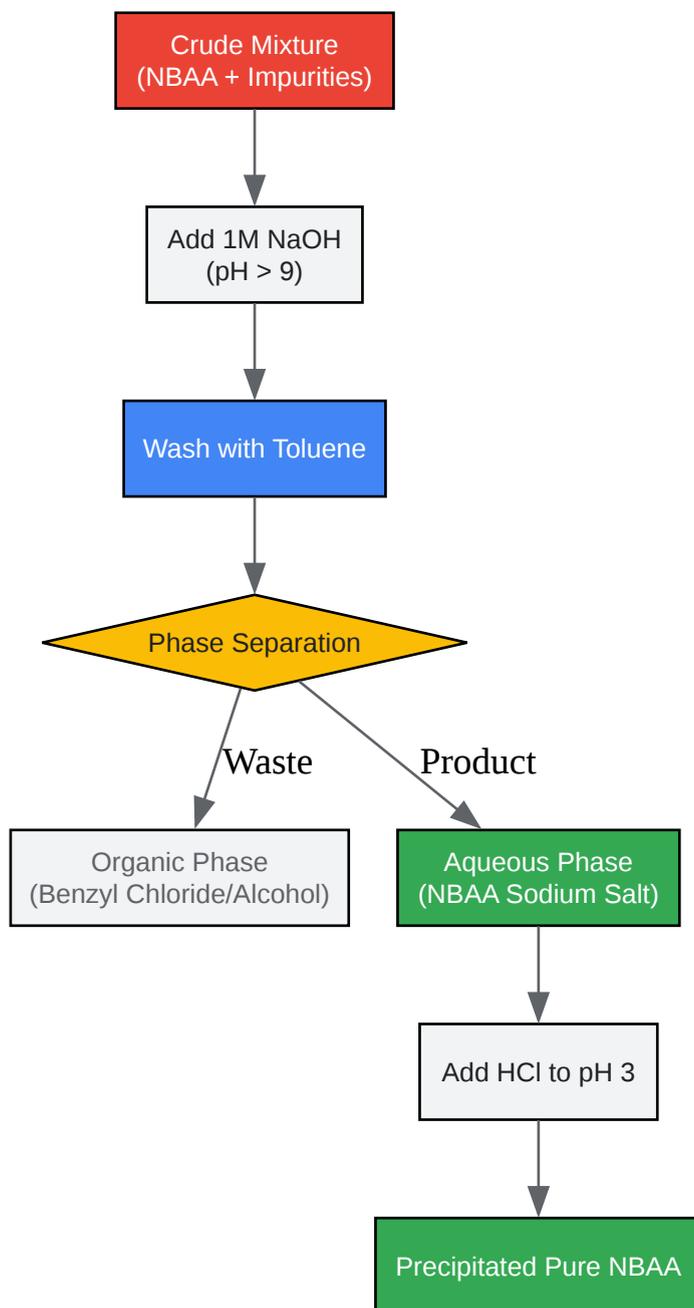
- If slope is negative (typical), dissolution is endothermic (). Solubility increases with temperature.
- Process Implication: Cooling crystallization is a viable purification method.

Process Application: Purification Strategy

The solubility difference between **N-Benzylanthranilic acid** and its precursors (Anthranilic acid, Benzyl chloride) can be exploited using a pH-swing extraction.

Purification Logic

- Dissolution: Dissolve crude mixture in dilute NaOH (NBAA becomes soluble salt).
- Wash: Extract with an organic solvent (e.g., Toluene) to remove non-acidic impurities (Benzyl chloride, Benzyl alcohol).
- Precipitation: Acidify the aqueous layer with HCl to pH ~3. NBAA precipitates as a pure solid.
- Recrystallization: Final polish using Ethanol/Water mixture based on the solubility curves generated in Section 3.



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Figure 2: pH-Swing Purification Logic. Exploits the pKa (~3.89) for selective isolation.

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